

Methyl 1H-pyrazole-4-carboxylate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Methyl 1H-pyrazole-4-carboxylate

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An In-depth Technical Guide to Methyl 1H-pyrazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 1H-pyrazole-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a synthetic intermediate.

Chemical Structure and IUPAC Name

Methyl 1H-pyrazole-4-carboxylate is a heterocyclic compound featuring a five-membered pyrazole ring. The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **methyl 1H-pyrazole-4-carboxylate**.^[1]

The two-dimensional chemical structure is depicted below:

Caption: 2D structure of **Methyl 1H-pyrazole-4-carboxylate**.

Physicochemical and Pharmacokinetic Data

The key properties of **Methyl 1H-pyrazole-4-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	methyl 1H-pyrazole-4-carboxylate	[1]
Molecular Formula	C ₅ H ₆ N ₂ O ₂	[1]
Molecular Weight	126.11 g/mol	[1]
CAS Number	51105-90-9	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	139 - 146 °C	[2][3]
Boiling Point	271 °C	[3]
SMILES	<chem>COC(=O)C1=CN=C1</chem>	[1]
InChIKey	VFTZKSMAJVLWOV-UHFFFAOYSA-N	[1]

Experimental Protocols: Synthesis

Methyl 1H-pyrazole-4-carboxylate can be synthesized through various routes. A common and straightforward method is the Fischer esterification of 1H-pyrazole-4-carboxylic acid.

Protocol: Esterification of 1H-Pyrazole-4-carboxylic Acid[4]

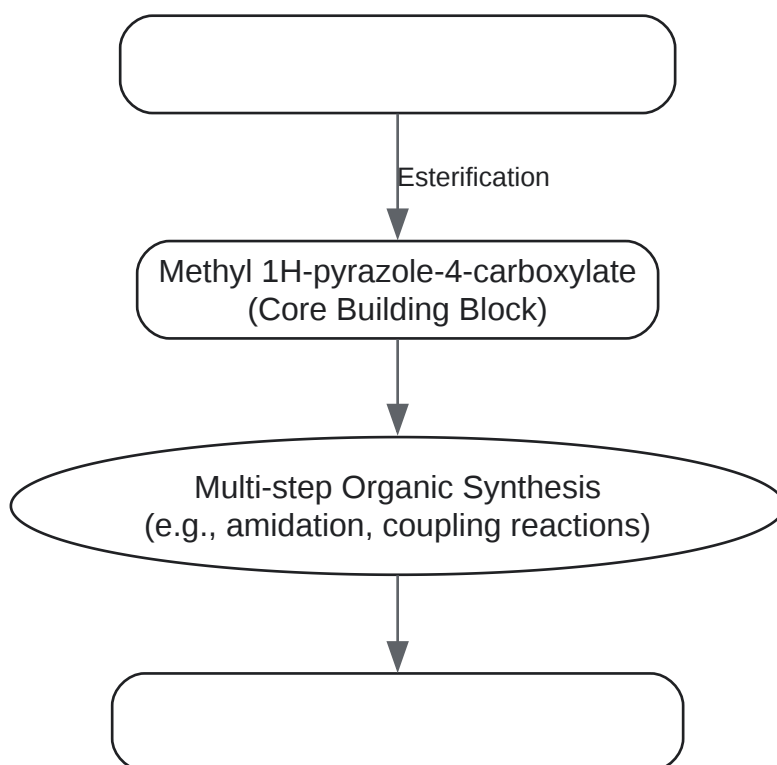
- Materials:
 - 1H-pyrazole-4-carboxylic acid (4.00 g)
 - 4M HCl in methanol solution (150 mL)
- Procedure:
 - Dissolve 1H-pyrazole-4-carboxylic acid (4.00 g) in a 4M solution of hydrogen chloride in methanol (150 mL).

- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction for completion (e.g., by TLC or LC-MS).
- Upon completion, remove the solvent by rotary evaporation at ambient temperature.
- Dry the resulting solid product under reduced pressure to yield 1H-pyrazole-4-carboxylic acid methyl ester (**Methyl 1H-pyrazole-4-carboxylate**).
- Product Confirmation:
 - The structure of the resulting white solid (5.0 g) can be confirmed by ¹H NMR spectroscopy.
 - ¹H NMR (400 MHz, DMSO-d₆): δ 3.72 (3H, s, -OCH₃), 8.09 (2H, s, pyrazole ring-H), 11.62 (1H, s, -NH).[4]

Applications in Synthesis and Drug Development

Methyl 1H-pyrazole-4-carboxylate is a valuable intermediate in the synthesis of more complex molecules with significant biological activity. Its pyrazole core is a privileged scaffold in medicinal chemistry. It is utilized in the preparation of compounds such as β₃-agonists and potential inhibitors of liver alcohol dehydrogenase.[4]

The logical workflow for its application as a synthetic intermediate is illustrated in the diagram below.



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Caption: Synthetic workflow of **Methyl 1H-pyrazole-4-carboxylate**.

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References

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